

Technical Support Center: SKF-91488 Dihydrochloride

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Compound of Interest

Compound Name: SKF 91488 dihydrochloride

Cat. No.: B1662238

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using SKF-91488 dihydrochloride in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of SKF-91488 dihydrochloride?

SKF-91488 dihydrochloride is a potent and noncompetitive inhibitor of histamine N-methyltransferase (HNMT), the primary enzyme responsible for histamine metabolism in the central nervous system.^{[1][2][3][4]} Its principal on-target effect is to block the methylation of histamine, leading to an increase in histamine concentrations in tissues where HNMT is active.

Q2: Is SKF-91488 dihydrochloride a histamine receptor agonist?

While some initial commercial sources have described SKF-91488 dihydrochloride as a histamine H1 and H2 receptor agonist, more definitive pharmacological studies and supplier information from specialized vendors like Tocris Bioscience state that it "exhibits no histamine agonist activity".^{[5][6]} This discrepancy is a critical point to consider in experimental design and data interpretation. The observed physiological effects are most likely attributable to the increased levels of endogenous histamine acting on its receptors, rather than direct receptor agonism by SKF-91488.

Q3: What are the known physiological effects of administering SKF-91488 dihydrochloride?

By increasing histamine levels, SKF-91488 can induce a range of physiological responses, including an increase in blood pressure and heart rate, and potentiation of bronchoconstriction. [7] It has also been reported to have anti-inflammatory properties.[8]

Q4: What is the K_i value for SKF-91488 dihydrochloride's inhibition of HNMT?

The reported K_i value for SKF-91488 dihydrochloride as a noncompetitive inhibitor of HNMT is approximately 0.9 μM .

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent IC50 values in HNMT inhibition assays.	<p>1. Reagent Degradation: Enzyme (HNMT), substrate (histamine), or cofactor (S-adenosylmethionine - SAM) may have degraded. 2. Variable Incubation Times: Inconsistent pre-incubation of the inhibitor with the enzyme or inconsistent reaction times. 3. Temperature Fluctuations: Assays are sensitive to temperature changes. 4. Pipetting Errors: Inaccurate dispensing of reagents.</p>	<p>1. Prepare fresh solutions for each experiment. Store stock solutions in aliquots at -20°C or as recommended by the supplier. 2. Use a multichannel pipette to start reactions simultaneously. Ensure pre-incubation and reaction times are precisely controlled. 3. Equilibrate all reagents and plates to the assay temperature before starting. 4. Use calibrated pipettes and prepare master mixes where possible to reduce variability. [3]</p>
Unexpected physiological effects in vivo.	<p>1. Off-target effects: While specific off-target screening data for SKF-91488 is limited, other HNMT inhibitors are known to interact with other targets. 2. Histamine-mediated effects: The observed effects may be due to the systemic increase in histamine, which can have widespread actions.</p>	<p>1. Review the literature for off-target profiles of similar compounds. Consider counter-screening against potential off-targets if unexpected results persist. 2. To confirm that the effects are histamine-mediated, co-administer selective histamine receptor antagonists for H1, H2, H3, and H4 receptors.</p>
Contradictory results regarding histamine receptor agonism.	<p>Misinterpretation of mechanism: The observed effects are likely due to increased endogenous histamine acting on its receptors, not direct agonism by SKF-91488.</p>	<p>Design experiments to differentiate between these two possibilities. For example, measure histamine levels directly after SKF-91488 administration. In cell-based assays, use cells that do not produce histamine to test for</p>

direct receptor activation by SKF-91488.

Low or no enzyme inhibition observed.

1. Incorrect enzyme concentration: The amount of HNMT may be too high. 2. Inhibitor precipitation: SKF-91488 dihydrochloride may not be fully dissolved in the assay buffer. 3. Incorrect pH or buffer composition: HNMT activity is pH-dependent.

1. Titrate the enzyme concentration to find an optimal level for inhibition studies. 2. Visually inspect for precipitation. Consider testing the solubility of SKF-91488 in your assay buffer. 3. Ensure the assay buffer pH is optimal for HNMT activity (typically around 7.4-8.0).

Quantitative Data on Off-Target Effects

Comprehensive off-target screening data for SKF-91488 dihydrochloride is not readily available in the public domain. However, other well-characterized HNMT inhibitors have known off-target activities. Researchers should be aware of these potential interactions and consider that SKF-91488 may have a similar profile. The following table lists off-targets of other HNMT inhibitors and should be considered as a guide for potential, but unconfirmed, off-target activities of SKF-91488.

Potential Off-Target	Compound Class with Known Activity	Potential Effect
Histamine H1 Receptor	Antihistamines (e.g., Diphenhydramine)	Antagonism/Inverse Agonism
Muscarinic Acetylcholine Receptors	Antihistamines (e.g., Diphenhydramine)	Anticholinergic effects
Serotonin Transporter (SERT)	Antihistamines (e.g., Diphenhydramine)	Inhibition of serotonin reuptake
Acetylcholinesterase (AChE)	Tacrine	Inhibition of AChE activity

Experimental Protocols

In Vitro HNMT Inhibition Assay (Radiometric)

This protocol is adapted from standard methods for measuring HNMT activity.

Materials:

- Recombinant human HNMT
- SKF-91488 dihydrochloride
- Histamine
- S-adenosyl-L-[methyl-³H]-methionine ([³H]SAM)
- Assay Buffer (e.g., 100 mM potassium phosphate buffer, pH 7.4)
- Stop Solution (e.g., 1 M NaOH)
- Scintillation fluid and vials
- Liquid scintillation counter

Procedure:

- Prepare serial dilutions of SKF-91488 dihydrochloride in the assay buffer.
- In a microcentrifuge tube, add the assay buffer, a fixed concentration of HNMT, and the desired concentration of SKF-91488 or vehicle control.
- Pre-incubate the enzyme and inhibitor mixture for 15 minutes at 37°C.
- Initiate the reaction by adding a mixture of histamine and [³H]SAM. The final concentration of histamine should be close to its K_m for HNMT.
- Incubate the reaction for a defined period (e.g., 20-30 minutes) at 37°C, ensuring the reaction is in the linear range.
- Terminate the reaction by adding the stop solution.

- Extract the radiolabeled product (^3H -methylhistamine) using an organic solvent (e.g., a mixture of toluene and isoamyl alcohol).
- Add the organic phase to a scintillation vial with scintillation fluid.
- Quantify the radioactivity using a liquid scintillation counter.
- Calculate the percentage of inhibition for each concentration of SKF-91488 and determine the IC_{50} value.

In Vivo Measurement of Histamine Levels in Brain Tissue

This protocol outlines a general procedure for measuring changes in brain histamine levels following SKF-91488 administration in a rodent model.

Materials:

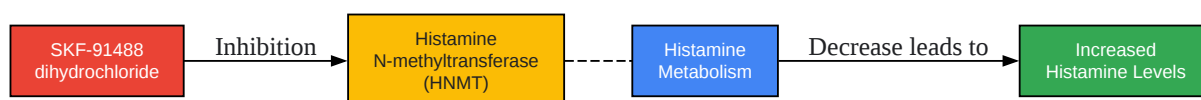
- SKF-91488 dihydrochloride
- Saline or appropriate vehicle
- Anesthesia
- Dissection tools
- Homogenizer
- Perchloric acid
- High-performance liquid chromatography (HPLC) system with fluorescence or electrochemical detection
- Internal standard (e.g., α -methylhistamine)

Procedure:

- Administer SKF-91488 dihydrochloride or vehicle to the animals via the desired route (e.g., intraperitoneal, intravenous, or intracerebroventricular).
- At a predetermined time point after administration, anesthetize the animal and perfuse with ice-cold saline to remove blood from the brain.
- Rapidly dissect the brain region of interest (e.g., hypothalamus, cortex).
- Immediately freeze the tissue in liquid nitrogen or on dry ice and store at -80°C until analysis.
- Homogenize the frozen tissue in a solution of perchloric acid containing the internal standard.
- Centrifuge the homogenate at high speed to pellet the proteins.
- Collect the supernatant and analyze the histamine concentration using a validated HPLC method.
- Compare the histamine levels in the SKF-91488-treated animals to the vehicle-treated controls.

Signaling Pathways and Experimental Workflows

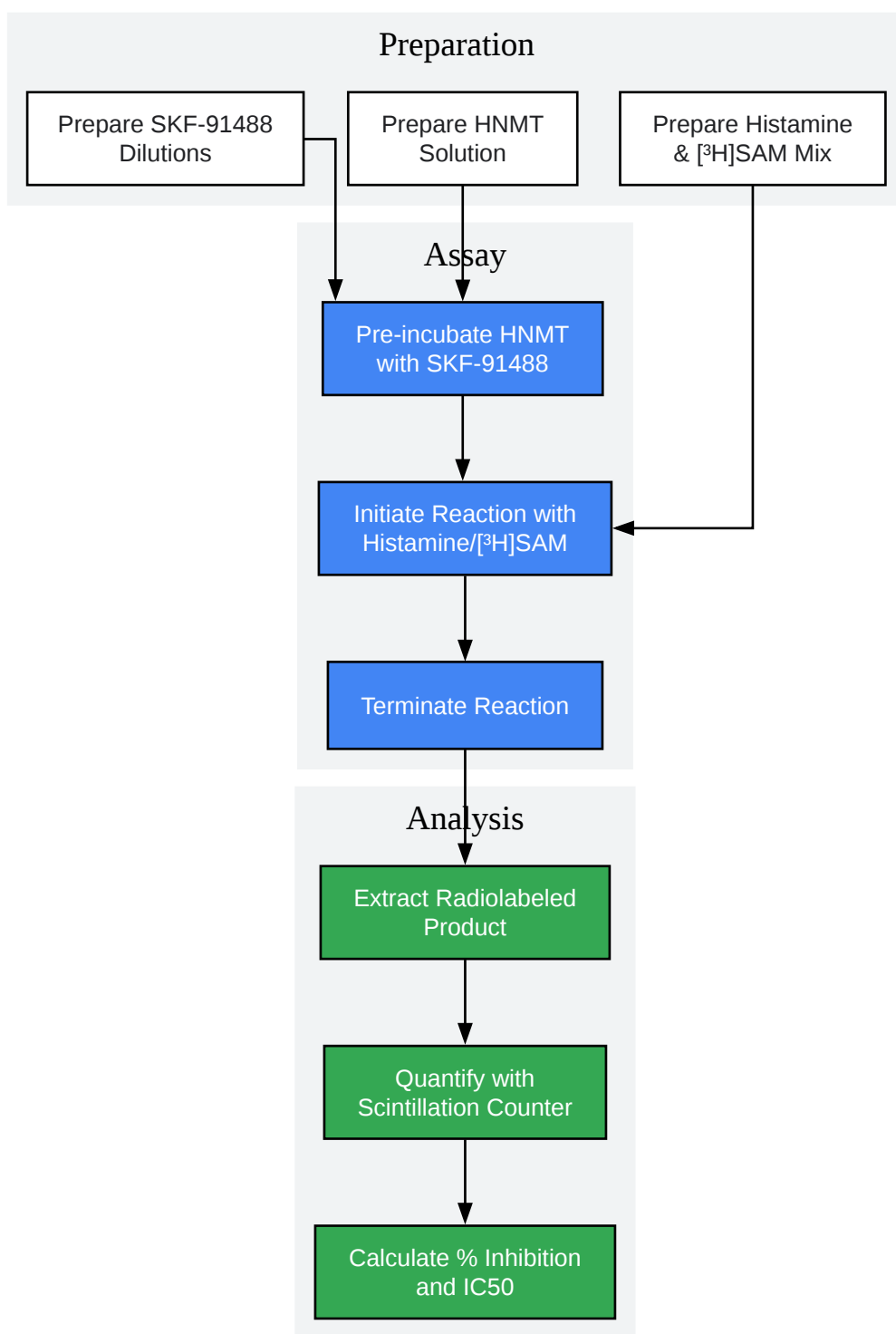
On-Target Effect of SKF-91488 Dihydrochloride



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Caption: On-target effect of SKF-91488 dihydrochloride.

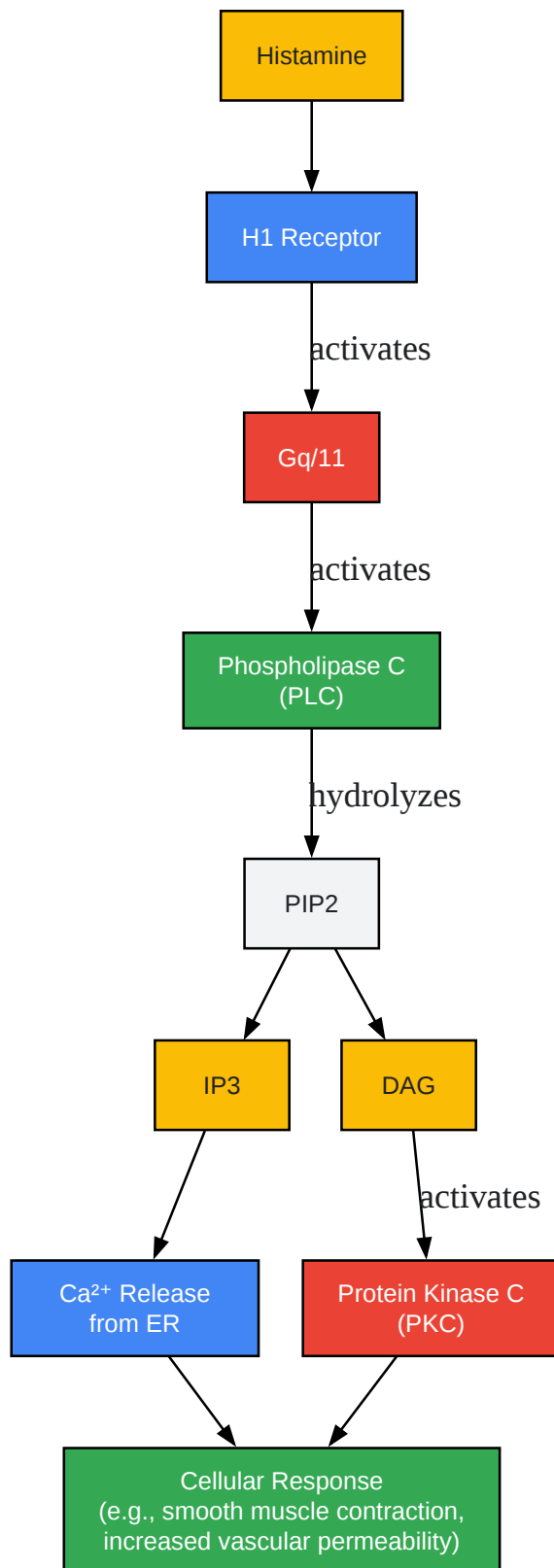
Experimental Workflow for In Vitro HNMT Inhibition Assay



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Caption: Experimental workflow for an in vitro HNMT inhibition assay.

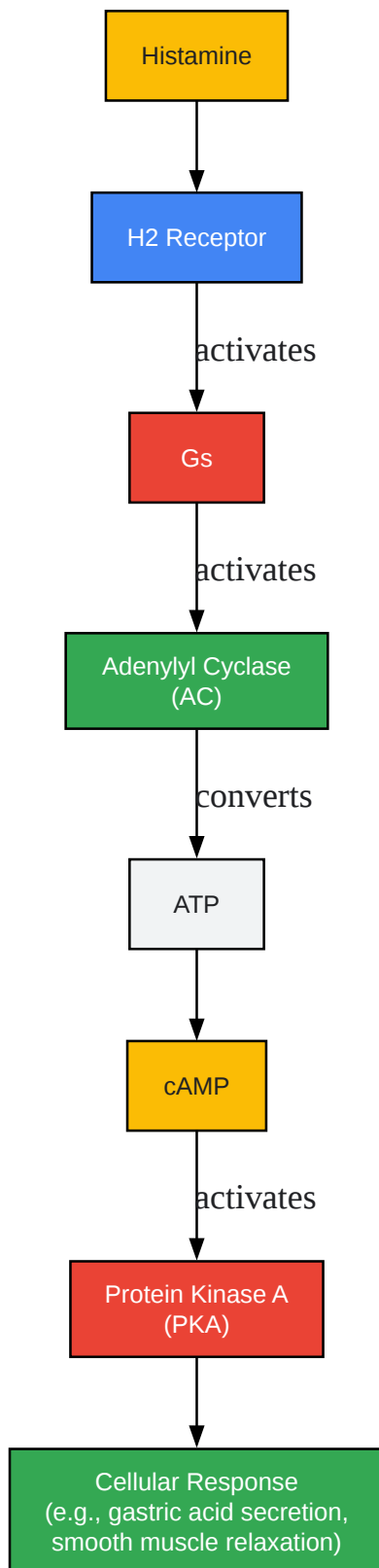
Downstream Signaling of Histamine H1 Receptor



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Caption: Simplified signaling pathway of the histamine H1 receptor.

Downstream Signaling of Histamine H2 Receptor



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Caption: Simplified signaling pathway of the histamine H2 receptor.

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References

- 1. researchgate.net [researchgate.net]
- 2. Histamine receptor signaling in energy homeostasis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. SKF-91488 - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Recombinant Human Histamine N-Methyltransferase/HNMT, CF 7637-MT-010: R&D Systems [rndsystems.com]
- 8. SKF 91488 dihydrochloride | 68941-21-9 | TCA94121 [biosynth.com]
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